

experimental setup for measuring the viscosity of 5-Ethyl-2,3-dimethyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Ethyl-2,3-dimethyloctane**

Cat. No.: **B14537404**

[Get Quote](#)

An experimental setup for measuring the viscosity of **5-Ethyl-2,3-dimethyloctane**.

Application Note: Viscosity Measurement of 5-Ethyl-2,3-dimethyloctane

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the determination of the dynamic and kinematic viscosity of **5-Ethyl-2,3-dimethyloctane**, a branched alkane. Viscosity is a critical physicochemical property that influences a substance's flow behavior, affecting its handling, processing, and performance in various applications. The primary method detailed is capillary viscometry, a precise technique for measuring the kinematic viscosity of Newtonian fluids.^{[1][2]} The protocol also includes the necessary steps for measuring the density of the substance, which is required to calculate dynamic viscosity from the kinematic viscosity.^{[3][4]}

Physicochemical Properties

While specific experimental viscosity data for **5-Ethyl-2,3-dimethyloctane** is not readily available in public literature, its basic properties have been computed and are summarized below. These properties are essential for context and for the calculations involved in viscosity determination.

Table 1: Computed Physicochemical Properties of **5-Ethyl-2,3-dimethyloctane**

Property	Value	Source
IUPAC Name	5-ethyl-2,3-dimethyloctane	[5]
CAS Number	62184-01-4	[5]
Molecular Formula	C ₁₂ H ₂₆	[5]

| Molecular Weight | 170.33 g/mol |[\[5\]](#) |


Experimental Principles

Kinematic Viscosity (v): This method measures the resistive flow of a fluid under the influence of gravity.[\[4\]](#)[\[6\]](#) A capillary viscometer is used to measure the time it takes for a fixed volume of the fluid to flow through a small capillary tube.[\[1\]](#) The kinematic viscosity is then calculated using the viscometer's calibration constant.[\[2\]](#)[\[4\]](#)[\[6\]](#)

Dynamic Viscosity (η): Also known as absolute viscosity, this property measures the fluid's internal resistance to flow when an external force is applied.[\[3\]](#)[\[4\]](#) It is calculated by multiplying the kinematic viscosity by the density (ρ) of the fluid at the same temperature.[\[3\]](#)[\[4\]](#)

$$\eta = v \times \rho$$


Below is a diagram illustrating the relationship between these two properties.



[Click to download full resolution via product page](#)**Figure 1:** Relationship between Kinematic and Dynamic Viscosity.

Experimental Protocols

An overview of the entire experimental process, from sample preparation to final data analysis, is provided in the workflow diagram below.

[Click to download full resolution via product page](#)**Figure 2:** Experimental workflow for viscosity determination.

Protocol 1: Density Measurement

Objective: To accurately determine the density of **5-Ethyl-2,3-dimethyloctane** at various temperatures, which is required for the calculation of dynamic viscosity.

Apparatus and Materials:

- Pycnometer (Gay-Lussac type, 25 mL)
- Analytical balance (readability ± 0.0001 g)
- Constant temperature water bath
- Thermometer
- **5-Ethyl-2,3-dimethyloctane** sample
- Deionized water
- Acetone (for cleaning)

Methodology:

- Cleaning: Thoroughly clean the pycnometer with acetone and then deionized water. Dry it completely.
- Calibration:
 - Weigh the empty, dry pycnometer (m_1).
 - Fill the pycnometer with deionized water and place it in the constant temperature bath set to the desired temperature (e.g., 20°C) for 30 minutes to reach thermal equilibrium.
 - Ensure the water level is at the calibration mark, removing any excess. Dry the outside of the pycnometer and weigh it (m_2).
 - The volume of the pycnometer (V) can be calculated using the known density of water (ρ_{water}) at that temperature: $V = (m_2 - m_1) / \rho_{\text{water}}$.
- Sample Measurement:
 - Empty and dry the calibrated pycnometer.
 - Fill it with the **5-Ethyl-2,3-dimethyloctane** sample.

- Place the filled pycnometer in the constant temperature bath at the same temperature for 30 minutes.
- Adjust the sample volume to the mark, dry the exterior, and weigh it (m_3).
- Calculation: The density of the sample (ρ_{sample}) is calculated as: $\rho_{\text{sample}} = (m_3 - m_1) / V$.
- Repeat the procedure for all desired temperatures.

Protocol 2: Kinematic Viscosity Measurement

Objective: To measure the kinematic viscosity of **5-Ethyl-2,3-dimethyloctane** using a calibrated capillary viscometer.

Apparatus and Materials:

- Ubbelohde or Cannon-Fenske capillary viscometer (select a size appropriate for the expected viscosity range).
- Constant temperature water bath with a transparent window (stability $\pm 0.02^{\circ}\text{C}$).
- Digital stopwatch (accuracy ± 0.01 s).
- Pipette or syringe for sample loading.
- **5-Ethyl-2,3-dimethyloctane** sample.
- Appropriate solvents (e.g., heptane, acetone) for cleaning.

Methodology:

- Cleaning: Clean the viscometer thoroughly with a suitable solvent and dry it with a stream of clean, dry air.
- Sample Loading: Introduce a known volume of the **5-Ethyl-2,3-dimethyloctane** sample into the viscometer's reservoir.^[2]
- Temperature Equilibration:

- Place the viscometer in the constant temperature bath in a vertical position.[2]
- Allow at least 30 minutes for the sample to reach thermal equilibrium with the bath.[2]
- Flow Measurement:
 - Using suction (e.g., a pipette bulb), draw the liquid up through the capillary tube until the meniscus is above the upper timing mark.[2]
 - Release the suction and allow the liquid to flow freely down the capillary under gravity.[2]
 - Start the stopwatch precisely when the meniscus passes the upper timing mark.
 - Stop the stopwatch precisely when the meniscus passes the lower timing mark.[2]
 - This measured time is the efflux time (t).
- Replicates: Repeat the flow measurement at least three times. The efflux times should be within an acceptable range (e.g., $\pm 0.2\%$). Use the average of these readings for calculations.
- Calculation: Calculate the kinematic viscosity (ν) in centistokes (cSt) using the following equation: $\nu = C \times t$
 - Where C is the calibration constant of the viscometer (provided by the manufacturer or determined using a standard of known viscosity) and t is the average efflux time in seconds.

Data Presentation

The following table presents example data for the viscosity of a branched C12 alkane at different temperatures. This illustrates how the final results should be structured.

Table 2: Example Viscosity Data for a Branched C12 Alkane

Temperature (°C)	Average Efflux Time (s)	Density (g/cm³)	Kinematic Viscosity (ν) (cSt or mm²/s)	Dynamic Viscosity (η) (mPa·s or cP)
20.0	250.5	0.765	2.505	1.916
40.0	185.1	0.750	1.851	1.388
60.0	142.3	0.735	1.423	1.046
80.0	112.0	0.720	1.120	0.806

(Note: Data is illustrative. A viscometer with a constant $C = 0.01$ cSt/s is assumed for this example.)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Kinematic Viscosity Explained | Machinery Lubrication [machinerylubrication.com]
- 2. benchchem.com [benchchem.com]
- 3. test-and-measurement-world.com [test-and-measurement-world.com]
- 4. cscscientific.com [cscscientific.com]
- 5. 5-Ethyl-2,3-dimethyloctane | C12H26 | CID 53428960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. An Introduction to Dynamic vs. Kinematic Viscosity | System Analysis Blog | Cadence [resources.system-analysis.cadence.com]
- To cite this document: BenchChem. [experimental setup for measuring the viscosity of 5-Ethyl-2,3-dimethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14537404#experimental-setup-for-measuring-the-viscosity-of-5-ethyl-2-3-dimethyloctane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com